

Brown 1 stain chemical properties

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Compound of Interest

Compound Name: *Brown 1*

Cat. No.: *B1169941*

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An In-depth Technical Guide to the Chemical Properties of **Brown 1** Dyes

This guide provides a comprehensive overview of the chemical and physical properties, synthesis, applications, and safety information for various dyes designated as "**Brown 1**." The term "**Brown 1**" is not unique to a single chemical entity and can refer to several distinct dyes, including Direct **Brown 1**, Basic **Brown 1**, Vat **Brown 1**, and Mordant **Brown 1**. This document delineates the properties of each of these compounds to provide clarity for researchers, scientists, and drug development professionals.

Direct **Brown 1** (C.I. 30045)

Direct **Brown 1** is a trisazo dye primarily used for dyeing cellulosic fibers such as cotton, as well as silk, polyamide fibers, pulp, and leather.^{[1][2]}

Chemical and Physical Properties

Property	Value	Reference
C.I. Name	Direct Brown 1	[1]
C.I. Number	30045	[1]
CAS Number	3811-71-0	[1]
Molecular Formula	$C_{31}H_{22}N_8Na_2O_6S$	[1]
Molecular Weight	680.60 g/mol	[1]
Appearance	Brown powder	[1] [2]
Solubility	Soluble in water (orange-brown solution), soluble in ethanol, slightly soluble in acetone. Insoluble in other organic solvents.	[1] [2]
Light Fastness	2 (ISO)	[3]
Washing Fastness	2-3	[3]
Rubbing Fastness (Dry)	4	[3]
Rubbing Fastness (Wet)	3	[3]

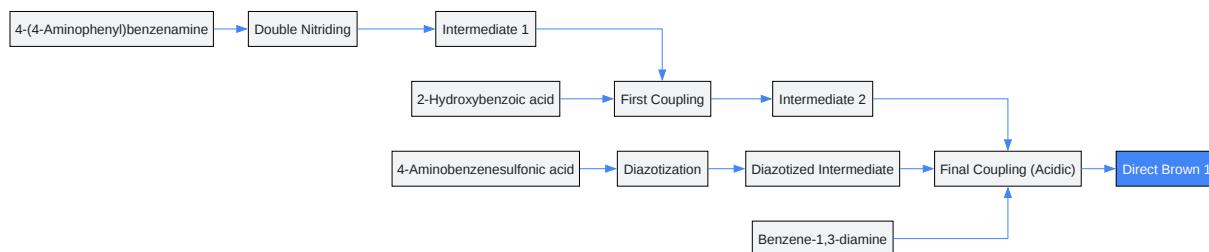
Synthesis

The synthesis of Direct **Brown 1** is a multi-step process involving diazotization and coupling reactions.[\[2\]](#)

Experimental Protocol: Synthesis of Direct **Brown 1**

- Double Nitriding: 4-(4-Aminophenyl)benzenamine is subjected to double nitriding.
- First Coupling: The resulting product is first coupled with 2-Hydroxybenzoic acid.
- Second Diazotization: 4-Aminobenzenesulfonic acid is diazotized.

- Final Coupling: The product from the first coupling is then coupled with the diazotized 4-Aminobenzenesulfonic acid, and subsequently with Benzene-1,3-diamine under acidic conditions to yield Direct **Brown 1**.[2]



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Caption: Synthesis pathway of Direct **Brown 1**.

Applications

Direct **Brown 1** is mainly used for dyeing cotton and other cellulose fibers. It can also be used for silk, polyamide fibers, and in the pulp and leather industries.[1][2]

Safety Information

Causes eye and skin irritation. Material is irritating to mucous membranes and upper respiratory tract. Stable under normal temperatures and pressures. Incompatible with strong oxidizing and reducing agents. Hazardous decomposition products include irritating and toxic fumes and gases.[4]

Basic Brown 1 (Bismarck Brown Y, C.I. 21000)

Basic **Brown 1**, also known as Bismarck Brown Y, is a double azo dye.[\[5\]](#) It is used in histology for staining tissues, particularly acid mucins, cartilage, and mast cell granules.[\[6\]](#)[\[7\]](#)

Chemical and Physical Properties

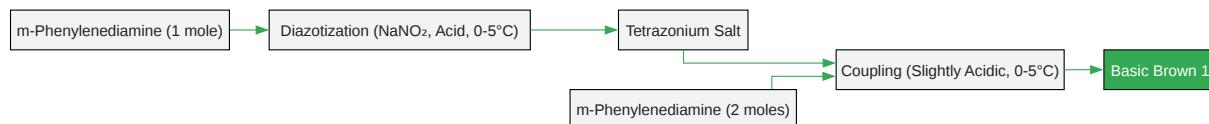
Property	Value	Reference
C.I. Name	Basic Brown 1	[5]
C.I. Number	21000	[5]
CAS Number	1052-36-6 / 8052-76-4	[5]
Molecular Formula	$C_{18}H_{18}N_8$	[5]
Molecular Weight	346.39 g/mol	[5]
Appearance	Brown powder	[5] [8]
Solubility	Soluble in water (yellow-brown solution), slightly soluble in ethanol. Insoluble in acetone, benzene, carbon tetrachloride.	[5] [9]
Melting Point	>200 °C	[10]
λ_{max}	457 nm	[10]
pKa	5.0 (at 25°C)	[10]

Synthesis

The synthesis of Basic **Brown 1** involves the diazotization and coupling of m-phenylenediamine.[\[11\]](#)

Experimental Protocol: Synthesis of Basic **Brown 1**

- **Diazotization:** One mole of m-phenylenediamine is diazotized using sodium nitrite in the presence of an acid at 0-5°C.[\[11\]](#)
- **Coupling:** The resulting tetrazonium salt is coupled with two moles of m-phenylenediamine in a slightly acidic solution at 0-5°C to form Basic **Brown 1**.[\[11\]](#)



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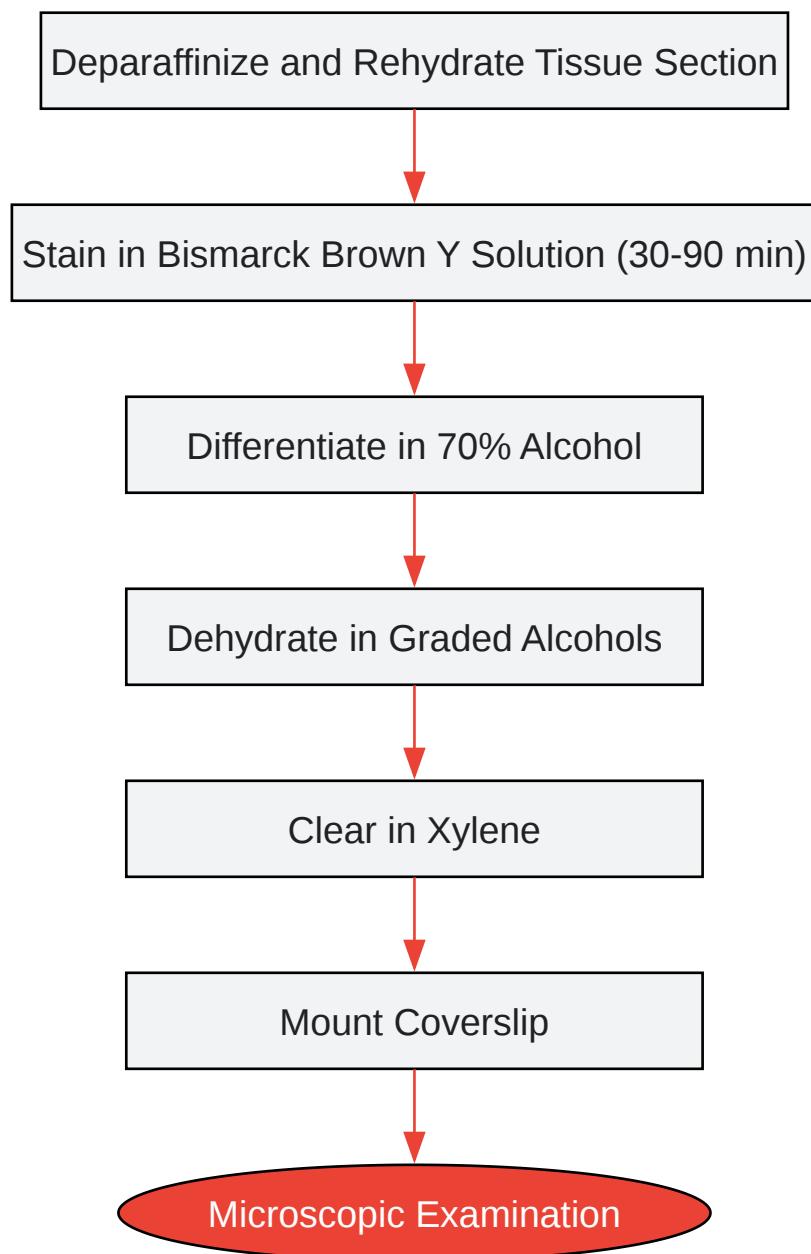
Caption: Synthesis pathway of Basic **Brown 1**.

Experimental Protocols

Histological Staining of Mast Cells with Bismarck Brown Y[12]

- Deparaffinize and Rehydrate: Deparaffinize tissue sections and rehydrate through graded alcohols to water.
- Staining: Stain the section for 30 to 90 minutes in Bismarck Brown Y solution (0.5 g Bismarck Brown Y, 80 ml absolute alcohol, 20 ml of 1% HCl).
- Differentiation: Differentiate in 70% alcohol for a few seconds.
- Dehydrate and Clear: Dehydrate through graded alcohols, clear in xylene.
- Mount: Mount with a suitable mounting medium.

Expected Results: Mast cell granules appear yellow-brown.[12]



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Caption: Experimental workflow for Bismarck Brown Y staining.

Safety Information

Harmful if swallowed. Causes skin and eye irritation. May cause respiratory irritation. Stable under normal temperatures and pressures. Incompatible with strong oxidizing and reducing agents.[13][14]

Vat Brown 1 (C.I. 70800)

Vat **Brown 1** is an anthraquinone dye used for dyeing cotton, hemp, silk, and viscose.[\[4\]](#) Vat dyes are water-insoluble and are applied in a reduced, soluble leuco form.[\[15\]](#)

Chemical and Physical Properties

Property	Value	Reference
C.I. Name	Vat Brown 1	
C.I. Number	70800	[4]
CAS Number	2475-33-4	[4]
Molecular Formula	$C_{42}H_{18}N_2O_6$	[4]
Molecular Weight	646.60 g/mol	[4]
Appearance	Dark brown powder	[16]
Solubility	Insoluble in water and cold xylene. Slightly soluble in hot 1,2,3,4-tetrahydronaphthalene and hot xylene.	[16]
Melting Point	>572°F (>300°C)	[17]

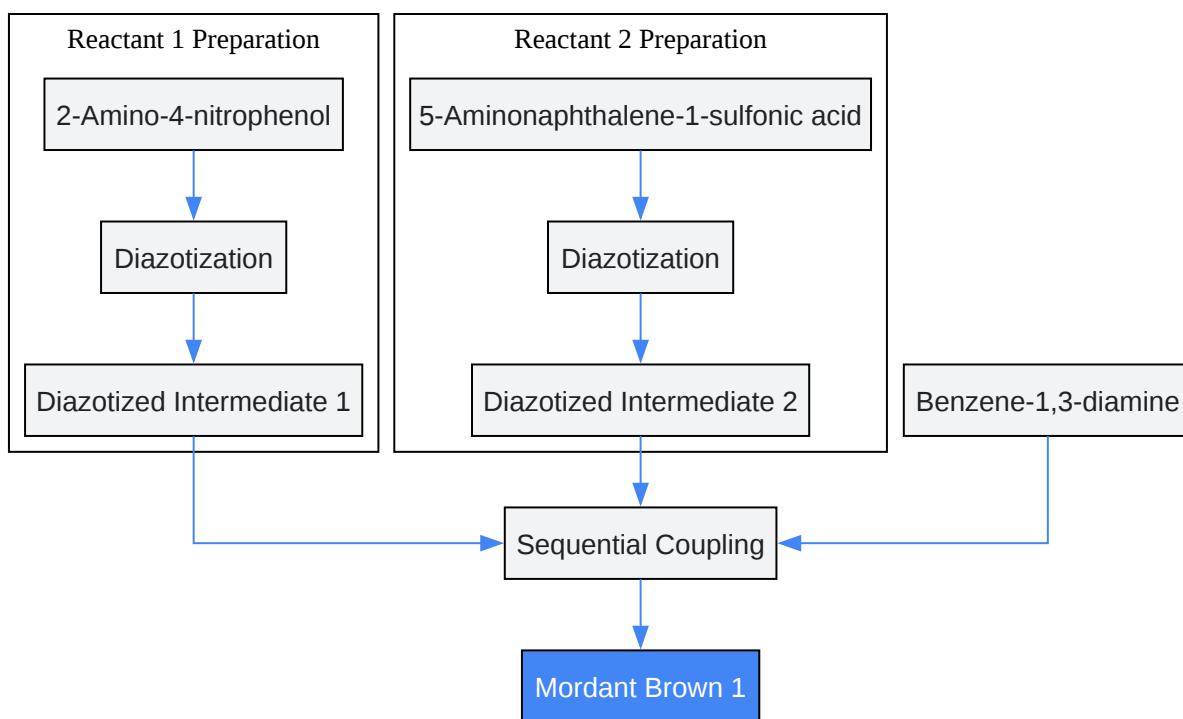
Synthesis

The synthesis of Vat **Brown 1** is a complex process involving the condensation of aminoanthraquinones.[\[18\]](#)

Experimental Protocol: Synthesis of Vat **Brown 1**

- Intermediate Synthesis: 1,4-Diaminoanthraquinone and 1-Bromoanthracene-9,10-dione are prepared.[\[4\]](#)
- Condensation: Two moles of 1-Bromoanthracene-9,10-dione are condensed with 1,4-Diaminoanthraquinone.[\[4\]](#)

- Ring Closure: The resulting product is heated in pyridine with aluminum chloride to induce ring closure, forming **Vat Brown 1**.^[4]



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